

best practices for handling and storage of AMG 580

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Compound of Interest

Compound Name: AMG580

Cat. No.: B15578437

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Technical Support Center: AMG 580

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper handling, storage, and use of AMG 580 in experimental settings.

Frequently Asked Questions (FAQs)

1. What is AMG 580?

AMG 580 is a synthetic retinoic acid analog. It is a highly selective agonist for nuclear retinoic acid receptors (RARs), with a particular potency for RAR α .^[1] Signaling pathways regulated by retinoic acid are crucial for cell proliferation, differentiation, and apoptosis.^[1]

2. What are the primary research applications of AMG 580?

AMG 580 is utilized in research to investigate cellular processes regulated by retinoic acid signaling.^[1] Studies have shown its potential anti-inflammatory effects and its role in regulating microglial activation, suggesting applications in neurodegenerative disease research.^[1] Additionally, it has been observed to interfere with the life cycle of some viruses by inhibiting lipid biosynthesis through interaction with sterol regulatory element-binding protein (SREBP).^[1]

3. What is the molecular weight and formula of AMG 580?

The molecular weight of AMG 580 is 351.4 g/mol, and its molecular formula is C₂₂H₂₅NO₃.^[1]

4. What is the purity of commercially available AMG 580?

Commercially available AMG 580 typically has a purity of over 98%.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Poor or inconsistent results in cell-based assays	Improper storage of AMG 580 solution, leading to degradation.	Once in solution, store at -20°C and use within 3 months to prevent loss of potency. Aliquot the solution to avoid multiple freeze-thaw cycles. [1]
Incorrect solvent or concentration used for reconstitution.	AMG 580 is soluble in DMSO and ethanol. For a 15 mM stock solution, reconstitute 5 mg of powder in 0.95 mL of DMSO. [1] Ensure the final solvent concentration in your experimental setup is compatible with your cells.	
Precipitation of the compound in culture media	The solubility of AMG 580 may be limited in aqueous solutions.	Ensure the final concentration of the solvent (e.g., DMSO) is low and compatible with your cell culture. Perform a solubility test in your specific media if precipitation is a concern.
Unexpected off-target effects	While selective for RAR α , high concentrations may lead to interactions with other receptors or pathways.	Use the lowest effective concentration of AMG 580. Titrate the compound to determine the optimal concentration for your specific experiment and cell type.

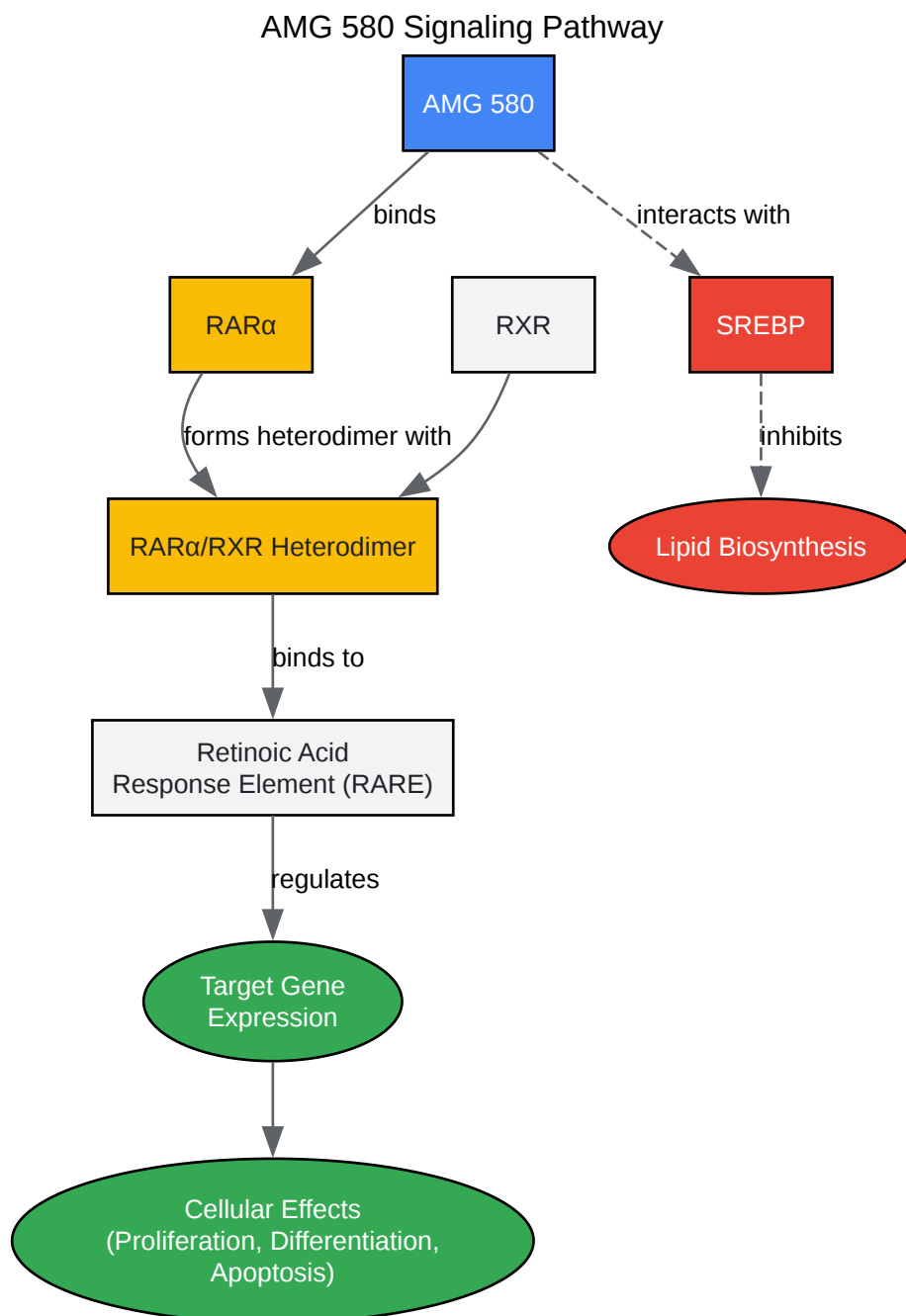
Experimental Protocols

Reconstitution of Lyophilized Powder

To prepare a 15 mM stock solution of AMG 580:

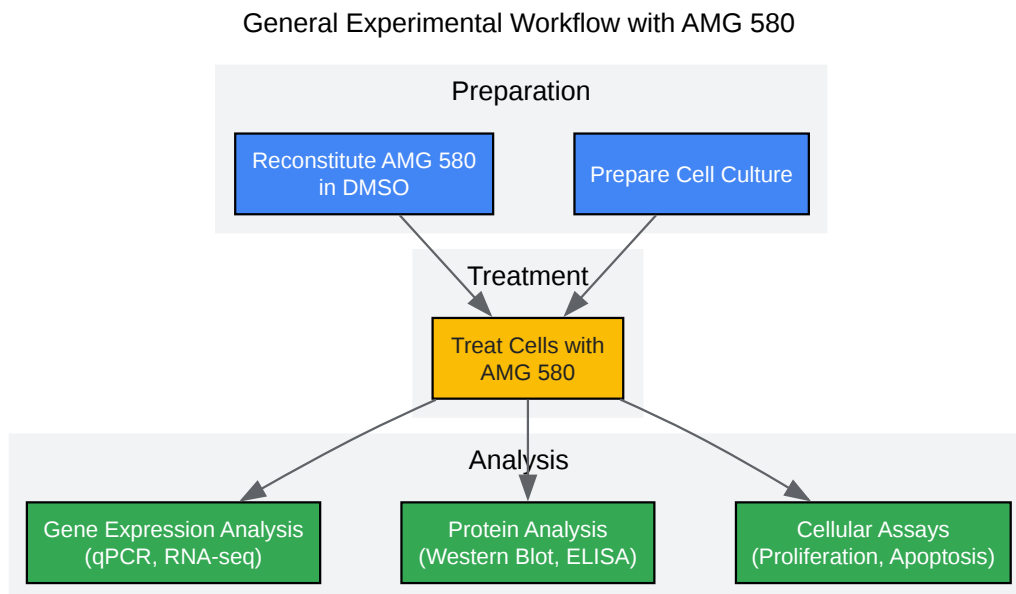
- Centrifuge the vial of lyophilized powder briefly to ensure all the powder is at the bottom.
- Add 0.95 mL of DMSO to 5 mg of AMG 580 powder.[\[1\]](#)
- Vortex gently until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Signaling Pathway and Experimental Workflow



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Caption: AMG 580 binds to RAR α , leading to gene expression changes and cellular effects. It can also inhibit lipid biosynthesis via SREBP.



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Caption: A general workflow for experiments involving AMG 580, from preparation to analysis.

Handling and Storage

Condition	Lyophilized Powder	In Solution
Storage Temperature	-20°C, desiccated ^[1]	-20°C ^[1]
Stability	24 months ^[1]	Up to 3 months ^[1]
Handling Precautions	The substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, usual precautionary measures for handling chemicals should be followed.	Aliquot to avoid multiple freeze-thaw cycles to prevent loss of potency. ^[1]

Safety Information:

According to the available Safety Data Sheet, AMG 580 is not classified as a hazardous substance. No special measures are required for first aid, and it is generally not an irritant. However, it is recommended to follow standard laboratory safety practices, including wearing appropriate personal protective equipment.

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References

- 1. AM-580 | Cell Signaling Technology [cellsignal.com]
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